



Application Note: Protocol for Preparing Tetrodotoxin Citrate Stock Solution

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Compound of Interest		
Compound Name:	Tetrodotoxin citrate	
Cat. No.:	B1663639	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetrodotoxin (TTX) is a potent and highly specific neurotoxin renowned for its ability to block voltage-gated sodium (Nav) channels.[1] This action prevents the propagation of action potentials in nerve and muscle cells, making TTX an indispensable tool in neuroscience for isolating and studying neuronal activity.[1] The citrate salt of tetrodotoxin is frequently used as it enhances the compound's solubility and stability in aqueous solutions.[2][3] This document provides a detailed protocol for the safe preparation of a **Tetrodotoxin citrate** stock solution for research applications.

Extreme Hazard Warning: Tetrodotoxin is an extremely potent and fast-acting toxin that can be fatal upon exposure through ingestion, inhalation, or parenteral routes.[4] All handling of TTX, especially in its powdered form, must be conducted by trained personnel within a certified chemical fume hood or Class II biological safety cabinet.[5][6][7] Adherence to strict safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory.[5][6]

Materials and Equipment

- Tetrodotoxin citrate powder
- Sterile, deionized water or a dilute acidic buffer (e.g., citrate or acetate buffer, pH 4-5)



- Certified chemical fume hood or Class II Biological Safety Cabinet (BSC)[6][7]
- Calibrated analytical balance
- Personal Protective Equipment (PPE): Lab coat, safety glasses/goggles, and two pairs of nitrile gloves[5]
- Sterile, filtered pipette tips
- Sterile microcentrifuge tubes or vials with secure caps
- Vortex mixer
- Absorbent pads[5][7]
- Designated waste container for TTX-contaminated materials[5]
- Freshly prepared 10-20% bleach solution for decontamination[5][7][8]

Quantitative Data Summary

The following table summarizes key quantitative data for **Tetrodotoxin citrate**. Note that some suppliers co-lyophilize TTX with an excess of citrate buffer to improve solubility; in such cases, use the molecular weight of TTX free base for concentration calculations.[9] Always refer to the manufacturer's Certificate of Analysis for batch-specific information.



Parameter	Value	Notes
Molecular Weight (TTX free base)	319.27 g/mol [2][9]	Use this for calculations if the product is TTX with added citrate buffer.[9]
Molecular Weight (TTX citrate salt)	~511.4 g/mol [1]	Formula: C11H17N3O8 • C6H8O7.[1]
Solubility	Soluble in water (up to 10 mM) and dilute acidic buffers (pH 4-5).[2]	The citrate salt form significantly improves water solubility over the free base.[3]
Recommended Solvent	Sterile deionized water or dilute citrate/acetate buffer (pH 4-5).	A slightly acidic pH enhances the stability of the solution.
Typical Stock Concentration	1 mM - 10 mM	A 1 mM stock is common for many electrophysiology applications.
Storage Temperature (Solid)	-20°C[1][2]	Stable for ≥ 4 years when stored properly.[1]
Storage Temperature (Solution)	-20°C[9][10]	Store in small, single-use aliquots to avoid repeated freeze-thaw cycles.[10]
Solution Stability	Use on the same day if possible; stable for up to one month when aliquoted and stored at -20°C.[9][10]	

Experimental Protocol: Preparing a 1 mM Stock Solution

This protocol outlines the preparation of a 1 mM **Tetrodotoxin citrate** stock solution. It is strongly recommended to dissolve the entire contents of the vial at once to avoid the hazards associated with handling the potent dry powder multiple times.[4][5]



4.1. Pre-Procedure Safety Setup

- Designate Work Area: Place a sign indicating "Caution Toxin in Use" at the entrance to the designated work area.[4][5]
- Prepare Fume Hood: Work must be performed in a certified chemical fume hood or BSC.[7] Line the work surface with an absorbent pad to contain any potential spills.[5][7]
- Don PPE: Wear a lab coat, safety glasses, and double nitrile gloves.
- Prepare Waste: Have a designated, labeled container ready for all contaminated disposables (e.g., pipette tips, tubes).[5] Have a freshly prepared 10-20% bleach solution accessible for decontamination.[7][8]

4.2. Weighing and Dissolving

- Allow the vial of TTX citrate powder to equilibrate to room temperature for at least one hour before opening to prevent condensation.[10]
- Place the sealed vial on the analytical balance and tare it. Note: For safety, it is best to use the entire amount in the vial rather than weighing out aliquots of the powder.
- Carefully uncap the vial inside the fume hood.
- Using a calibrated pipette with a sterile, filtered tip, add the calculated volume of sterile water or acidic buffer directly to the vial to achieve the desired concentration.
 - Example Calculation (for a 1 mg vial to make a 1 mM stock):
 - Using the molecular weight of TTX free base (319.27 g/mol):
 - Volume = (Mass / Molecular Weight) / Concentration
 - Volume = (0.001 g / 319.27 g/mol) / 0.001 mol/L = 0.00313 L = 3.13 mL
- Securely recap the vial.

Methodological & Application





 Vortex gently until the solid is completely dissolved. Visually inspect the solution to ensure no particulates remain.

4.3. Aliquoting and Storage

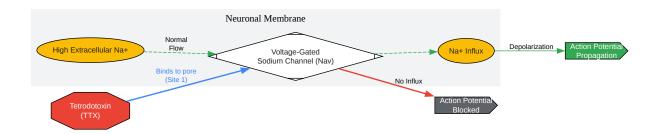
- Dispense the stock solution into sterile, clearly labeled, single-use microcentrifuge tubes.[5]
- Label each aliquot with "**Tetrodotoxin Citrate**," the concentration (e.g., 1 mM), the preparation date, and your initials.[5]
- Place the aliquots in a labeled, leak-proof secondary container.[5][7]
- Store the secondary container in a secured freezer at -20°C.[1][2][10]

4.4. Decontamination and Waste Disposal

- All disposable items that came into contact with TTX (pipette tips, tubes, gloves) must be submerged in the prepared 10-20% bleach solution for at least 30 minutes.[4][5][8]
- After decontamination, dispose of the items in the appropriate biohazardous waste container.
 [7]
- Wipe down all surfaces inside the fume hood and any equipment used with the 10-20% bleach solution, allowing a 30-minute contact time before a final wipe with water (to prevent corrosion of metal surfaces).[7][8]

Diagrams

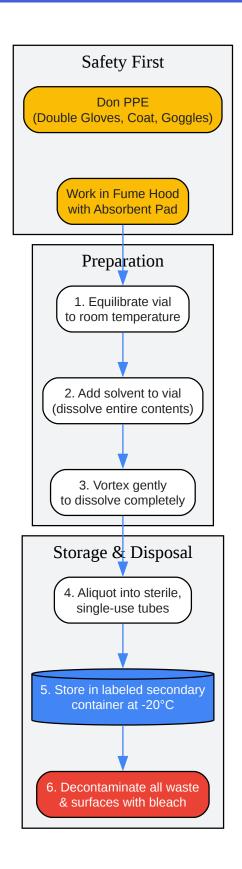




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Caption: Mechanism of Tetrodotoxin blocking the voltage-gated sodium channel.





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Caption: Workflow for the safe preparation of a **Tetrodotoxin citrate** stock solution.



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